

cis-1,2-Dibenzoylethylene chemical structure and IUPAC name

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Compound of Interest

Compound Name: **cis-1,2-Dibenzoylethylene**

Cat. No.: **B14747115**

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An In-Depth Technical Guide to cis-1,2-Dibenzoylethylene

This technical guide provides a comprehensive overview of **cis-1,2-Dibenzoylethylene**, catering to researchers, scientists, and professionals in drug development. The document details its chemical structure, nomenclature, physicochemical properties, and synthesis, with a focus on experimental protocols and reaction mechanisms.

Chemical Structure and IUPAC Nomenclature

IUPAC Name: (Z)-1,4-diphenylbut-2-ene-1,4-dione[1][2]

Chemical Structure:

cis-1,2-Dibenzoylethylene is the geometric isomer of 1,2-dibenzoylethylene where the two benzoyl groups are on the same side of the carbon-carbon double bond. This cis configuration imparts distinct physical and chemical properties compared to its trans counterpart.

Molecular Formula: C₁₆H₁₂O₂[2]

CAS Number: 959-27-3[1][2]

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **cis-1,2-Dibenzoylethylene** and its trans isomer is presented in the tables below for comparative analysis.

Table 1: Physical and Chemical Properties

Property	cis-1,2-Dibenzoylethylene	trans-1,2-Dibenzoylethylene
Molecular Weight	236.26 g/mol [1][2]	236.26 g/mol
Appearance	Colorless crystals	Yellow crystalline powder[3]
Melting Point	~132 °C[2]	~109-112 °C[2][4]
Polarity	More polar than the trans isomer	Less polar than the cis isomer
Water Solubility	Low	Low[4]

Table 2: Spectroscopic Data

Spectroscopic Data	cis-1,2-Dibenzoylethylene	trans-1,2-Dibenzoylethylene
¹ H NMR (CDCl ₃ , δ)	~7.14 ppm (s, 2H, vinyl H)	~8.01 ppm (s, 2H, vinyl H)
UV-Vis (λ _{max})	260 nm	269 nm

Experimental Protocols

Synthesis of **cis-1,2-Dibenzoylethylene** via Photochemical Isomerization

This protocol describes the conversion of the more stable trans-1,2-dibenzoylethylene to the cis isomer through photochemical isomerization.

Materials:

- trans-1,2-Dibenzoylethylene

- 95% Ethanol
- Concentrated Hydrochloric Acid (for reverse reaction)
- Erlenmeyer flask
- Hirsch funnel or equivalent vacuum filtration setup
- Light source (e.g., sunlight or UV lamp)

Procedure:

- Dissolve 1.0 g of trans-1,2-dibenzoylethylene in 50 mL of 95% ethanol in a 125-mL Erlenmeyer flask, with gentle heating on a steam bath to facilitate dissolution.[3]
- Stopper the flask and expose it to a bright light source, such as direct sunlight, for a period of one to seven days.[3] During this time, the yellow trans isomer will slowly convert to the colorless cis isomer, which will precipitate out of the solution.
- After sufficient exposure, cool the flask in an ice bath to maximize crystallization of the cis product.[3]
- Collect the colorless crystals of **cis-1,2-Dibenzoylethylene** by vacuum filtration using a Hirsch funnel.[3]
- The product can be further purified by recrystallization from ethanol.[3]

Thermal Isomerization of **cis-1,2-Dibenzoylethylene** to **trans-1,2-Dibenzoylethylene**

This protocol details the conversion of the cis isomer back to the more thermodynamically stable trans isomer using heat and an acid catalyst.

Materials:

- **cis-1,2-Dibenzoylethylene** (synthesized from the previous protocol)
- 95% Ethanol

- Concentrated Hydrochloric Acid

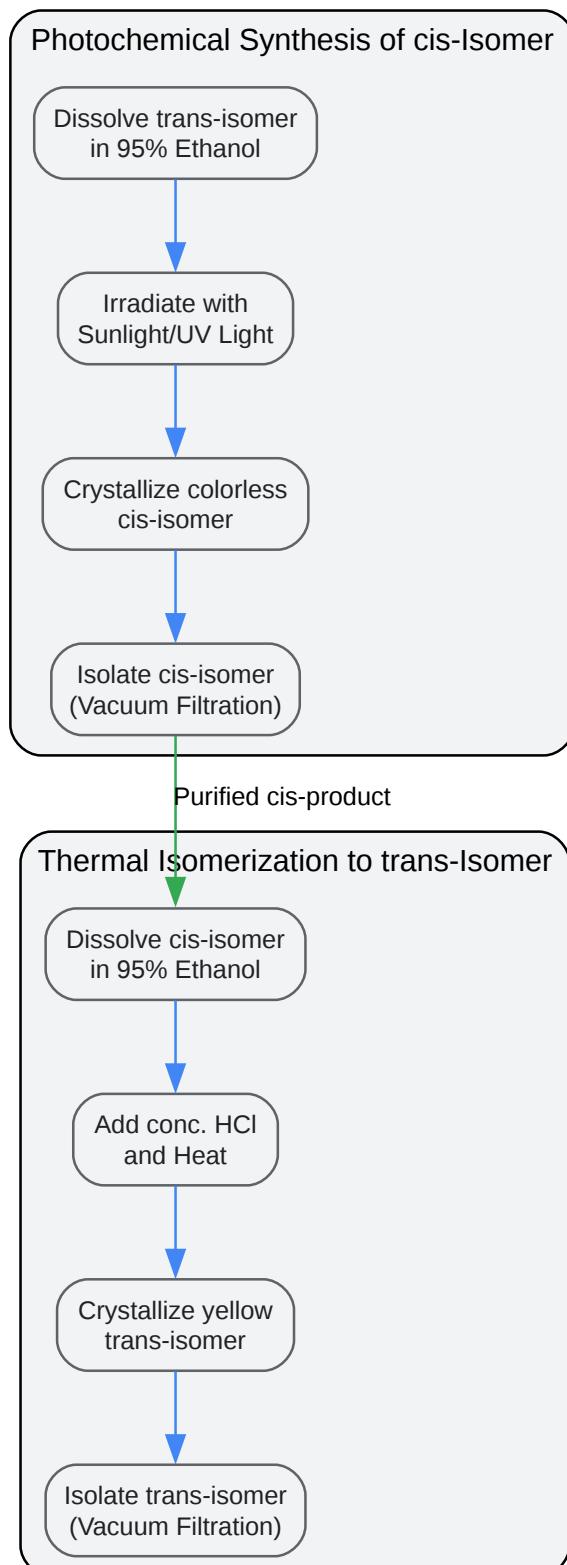
Procedure:

- Dissolve 100 mg of the purified **cis-1,2-dibenzoylethylene** in 3.8 mL of 95% ethanol in a test tube or small flask, with heating if necessary.[\[3\]](#)
- To the warm solution, add 3 drops of concentrated hydrochloric acid.[\[3\]](#)
- Continue to warm the solution on a steam bath for approximately 5 minutes.[\[3\]](#) A color change to yellow indicates the formation of the trans isomer.
- Cool the solution, and the yellow crystals of trans-1,2-dibenzoylethylene will precipitate.
- Isolate the solid product by suction filtration.[\[3\]](#)

Reaction Mechanisms and Workflows

Experimental Workflow for Isomerization

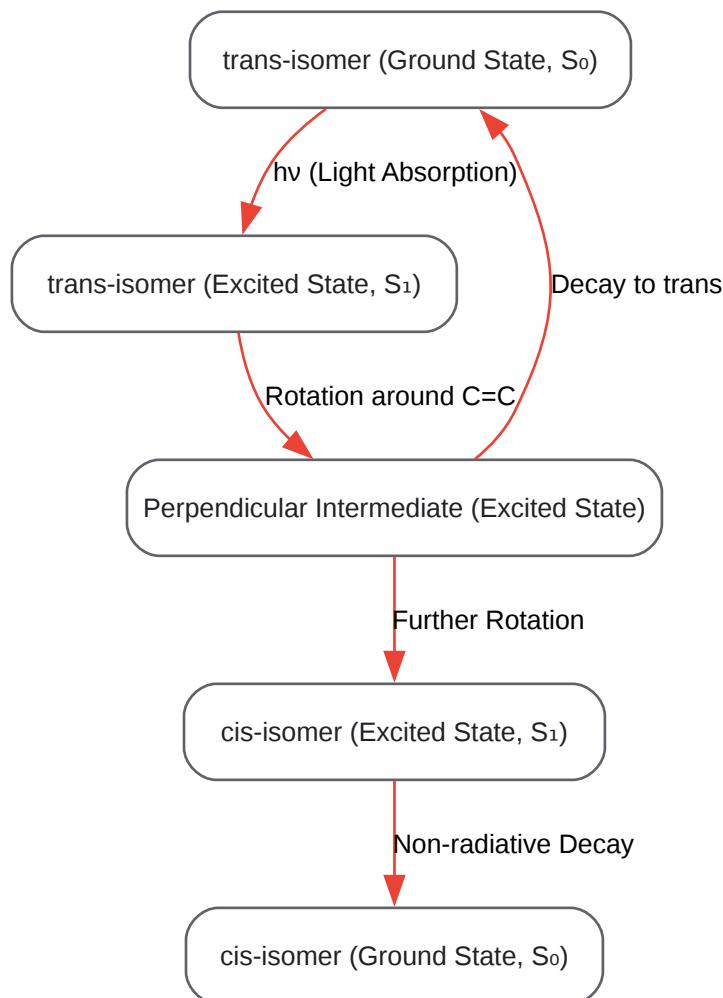
The following diagram illustrates the experimental workflow for the photochemical synthesis of **cis-1,2-dibenzoylethylene** and its thermal isomerization back to the trans form.

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Caption: Experimental workflow for the synthesis and isomerization of 1,2-Dibenzoylethylene isomers.

Mechanism of Photochemical Isomerization

The photochemical trans to cis isomerization of 1,2-dibenzoylethylene, an analogue of stilbene, proceeds through the absorption of light, leading to an excited state where rotation around the central carbon-carbon bond becomes possible.



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Caption: Simplified mechanism of photochemical trans-cis isomerization.

Biological Activity

Currently, there is limited specific data on the biological activity of **cis-1,2-dibenzoylethylene** itself. However, it has been suggested that its unique properties may lend to applications in drug development and formulation.[2] Research into related compounds, such as other α,β -unsaturated ketone derivatives, has shown some antibacterial and cytotoxic activities against various pathogens and cancer cell lines. For instance, some (Z)-2-benzylidene-3-oxobutanamide derivatives have demonstrated antibacterial activity against resistant bacteria like MRSA.[5] Additionally, certain 1,4-dione-based compounds have been evaluated for their cytotoxic effects.[6][7] Further investigation is required to determine if **cis-1,2-dibenzoylethylene** possesses similar biological activities.

Safety Information

cis-1,2-Dibenzoylethylene should be handled in accordance with good industrial hygiene and safety practices.[8] It may cause eye and skin irritation, as well as respiratory and digestive tract irritation.[9] Appropriate personal protective equipment, such as safety glasses and gloves, should be worn when handling the compound.[8] It is incompatible with strong acids and oxidizing agents.[8] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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